

Benzyl 4-bromophenyl sulfide: A Comprehensive Technical Guide for Advanced Research

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Benzyl 4-bromophenyl sulfide*

CAS No.: *53136-21-3*

Cat. No.: *B1277920*

[Get Quote](#)

This guide provides an in-depth analysis of the chemical and physical properties of **Benzyl 4-bromophenyl sulfide**, a versatile reagent and building block in contemporary organic synthesis and medicinal chemistry. This document is intended for researchers, scientists, and professionals in drug development, offering a blend of theoretical understanding and practical, field-proven insights into its synthesis, reactivity, and potential applications.

Core Molecular Attributes and Physicochemical Properties

Benzyl 4-bromophenyl sulfide, with the CAS Number 53136-21-3, is a diaryl thioether characterized by a benzyl group and a 4-bromophenyl group linked by a sulfur atom.^{[1][2][3][4]} Its molecular structure confers a unique combination of reactivity, making it a valuable intermediate in the synthesis of more complex molecules.

Key Identifiers and Structural Information:

- IUPAC Name: 1-(Benzylsulfanyl)-4-bromobenzene^[1]

- Molecular Formula: C₁₃H₁₁BrS[1][2][4]
- Molecular Weight: 279.20 g/mol [1]
- Canonical SMILES: C1=CC=C(C=C1)CSC2=CC=C(C=C2)Br[1]
- InChI Key: XNMPJRAVZAWQMD-UHFFFAOYSA-N[1][2]

A summary of its key physicochemical properties is presented in Table 1. These parameters are crucial for designing experimental conditions, including solvent selection, reaction temperature, and purification methods.

Table 1: Physicochemical Properties of **Benzyl 4-bromophenyl sulfide**

Property	Value	Source
Melting Point	64-65 °C	[2]
Density (Predicted)	1.43 ± 0.1 g/cm ³	[2]
XLogP3	4.6	[1][2]
Polar Surface Area (PSA)	25.3 Å ²	[1][2]

Synthesis of Benzyl 4-bromophenyl sulfide: A Practical Approach

The most direct and widely applicable method for the synthesis of **Benzyl 4-bromophenyl sulfide** is the nucleophilic substitution reaction between 4-bromothiophenol and a suitable benzyl halide, such as benzyl bromide. This reaction, a variation of the Williamson ether synthesis, proceeds via an S_N2 mechanism and is known for its efficiency and high yields.

The underlying principle of this synthesis is the deprotonation of the thiol group of 4-bromothiophenol by a base to form a more nucleophilic thiophenoxide anion. This anion then attacks the electrophilic benzylic carbon of the benzyl halide, displacing the halide and forming the desired thioether bond.

Experimental Protocol: Synthesis of Benzyl 4-bromophenyl sulfide

This protocol describes a robust method for the laboratory-scale synthesis of **Benzyl 4-bromophenyl sulfide**.

Materials:

- 4-Bromothiophenol
- Benzyl bromide^[5]
- Potassium carbonate (K_2CO_3) or Sodium hydroxide (NaOH)
- Acetone or Ethanol
- Deionized water
- Brine solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Ethyl acetate
- Hexane

Procedure:

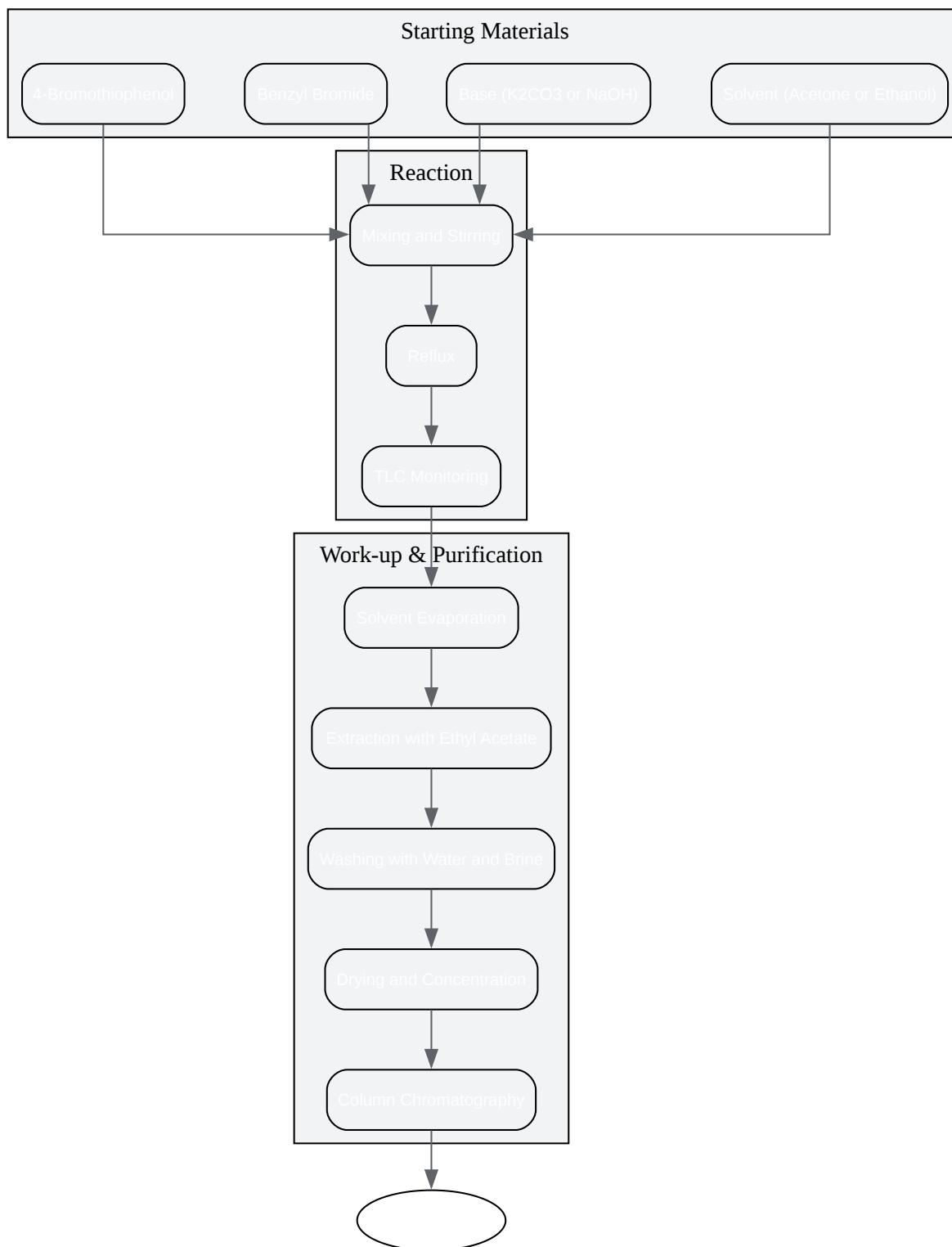
- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 4-bromothiophenol (1.0 equivalent) in acetone or ethanol.
- **Base Addition:** Add potassium carbonate (1.5 equivalents) or sodium hydroxide (1.1 equivalents) to the solution and stir for 15-20 minutes at room temperature to facilitate the formation of the thiophenoxide salt.
- **Addition of Benzyl Bromide:** To the stirred suspension, add benzyl bromide (1.05 equivalents) dropwise at room temperature.

- **Reaction Progression:** Heat the reaction mixture to reflux and monitor the progress of the reaction by thin-layer chromatography (TLC). The reaction is typically complete within 2-4 hours.
- **Work-up:** After the reaction is complete, cool the mixture to room temperature and remove the solvent under reduced pressure.
- **Extraction:** To the residue, add deionized water and extract the product with ethyl acetate (3 x 50 mL).
- **Washing:** Combine the organic layers and wash with deionized water, followed by a brine solution.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude product by column chromatography on silica gel using a hexane-ethyl acetate gradient to afford **Benzyl 4-bromophenyl sulfide** as a white solid.

Causality behind Experimental Choices: The choice of a polar aprotic solvent like acetone or a polar protic solvent like ethanol facilitates the dissolution of the reactants and the base.

Potassium carbonate is a mild base suitable for this reaction, while sodium hydroxide offers a stronger alternative. The reflux condition provides the necessary activation energy for the S_N2 reaction to proceed at a reasonable rate. The aqueous work-up is essential to remove the inorganic salts and any remaining base, while the final purification by column chromatography ensures the high purity of the final product.

Below is a Graphviz diagram illustrating the synthesis workflow.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **Benzyl 4-bromophenyl sulfide**.

Spectroscopic Characterization

Accurate structural elucidation and purity assessment of **Benzyl 4-bromophenyl sulfide** are paramount. The following sections detail the expected spectroscopic data.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural analysis of **Benzyl 4-bromophenyl sulfide**.

- ^1H NMR (400 MHz, CDCl_3): The proton NMR spectrum is expected to show distinct signals for the aromatic protons of the benzyl and 4-bromophenyl rings, as well as a characteristic singlet for the benzylic methylene protons.
 - $\delta \sim 7.4\text{--}7.2$ ppm (m, 9H): This multiplet corresponds to the aromatic protons of both the benzyl and the 4-bromophenyl rings.
 - $\delta \sim 4.1$ ppm (s, 2H): This singlet is characteristic of the two benzylic protons ($-\text{S}-\text{CH}_2-\text{Ph}$).
- ^{13}C NMR (101 MHz, CDCl_3): The carbon NMR spectrum will provide information on the carbon skeleton of the molecule.
 - $\delta \sim 138\text{--}127$ ppm: A series of signals corresponding to the aromatic carbons.
 - $\delta \sim 39$ ppm: The signal for the benzylic carbon ($-\text{S}-\text{CH}_2-\text{Ph}$).[\[6\]](#)

Infrared (IR) Spectroscopy

The IR spectrum of **Benzyl 4-bromophenyl sulfide** will exhibit characteristic absorption bands corresponding to the various functional groups present in the molecule.

Table 2: Key IR Absorption Bands

Wavenumber (cm ⁻¹)	Vibration	Functional Group
3100-3000	C-H stretch	Aromatic
1580-1450	C=C stretch	Aromatic ring
1080-1000	C-Br stretch	Aryl bromide
770-730 and 710-690	C-H bend	Monosubstituted benzene
850-800	C-H bend	p-Disubstituted benzene

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule.

- **Molecular Ion Peak (M⁺):** The mass spectrum will show a molecular ion peak at $m/z = 278$ and an M+2 peak at $m/z = 280$ of nearly equal intensity, which is characteristic of the presence of a bromine atom.
- **Major Fragmentation Peaks:**
 - $m/z = 91$: This intense peak corresponds to the tropylium cation ($[C_7H_7]^+$), formed by the cleavage of the benzylic C-S bond.[\[6\]](#)
 - $m/z = 189/191$: This pair of peaks corresponds to the 4-bromothiophenolate radical cation.

The fragmentation pattern is a key identifier for the structure of **Benzyl 4-bromophenyl sulfide**.

Chemical Reactivity and Synthetic Utility

Benzyl 4-bromophenyl sulfide is a versatile synthetic intermediate due to the presence of two reactive sites: the sulfur atom and the carbon-bromine bond.

Oxidation of the Sulfide Moiety

The sulfur atom in **Benzyl 4-bromophenyl sulfide** can be selectively oxidized to form the corresponding sulfoxide and sulfone. These oxidized derivatives are important in their own

right, with applications in medicinal chemistry and materials science.

- **Oxidation to Sulfoxide:** Selective oxidation to the sulfoxide can be achieved using mild oxidizing agents such as hydrogen peroxide in acetic acid, or sodium periodate.[7]
- **Oxidation to Sulfone:** Stronger oxidizing agents, such as potassium permanganate or meta-chloroperoxybenzoic acid (m-CPBA), will further oxidize the sulfide or sulfoxide to the corresponding sulfone.[8]

The choice of oxidant and reaction conditions allows for the controlled synthesis of either the sulfoxide or the sulfone.

Experimental Protocol: Oxidation to Benzyl 4-bromophenyl sulfoxide

Materials:

- **Benzyl 4-bromophenyl sulfide**
- Hydrogen peroxide (30% solution)
- Glacial acetic acid
- Sodium bicarbonate solution
- Dichloromethane
- Anhydrous sodium sulfate

Procedure:

- Dissolve **Benzyl 4-bromophenyl sulfide** (1.0 equivalent) in glacial acetic acid.
- Cool the solution in an ice bath and add hydrogen peroxide (1.1 equivalents) dropwise with stirring.
- Allow the reaction to warm to room temperature and stir for 12-24 hours, monitoring by TLC.

- Once the starting material is consumed, carefully neutralize the reaction mixture with a saturated solution of sodium bicarbonate.
- Extract the product with dichloromethane (3 x 50 mL).
- Wash the combined organic layers with water and brine, then dry over anhydrous sodium sulfate.
- Concentrate the solvent under reduced pressure to yield the crude sulfoxide, which can be purified by recrystallization or column chromatography.

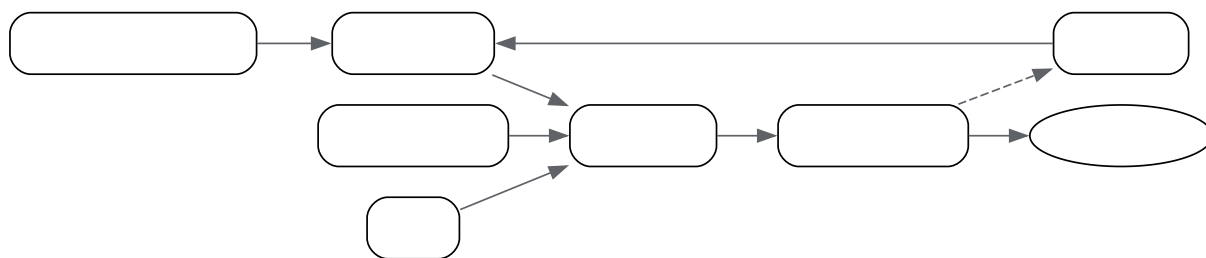
Self-Validating System: The progress of the oxidation can be easily monitored by TLC, as the sulfoxide is significantly more polar than the starting sulfide. The formation of the sulfone, a potential over-oxidation product, can also be detected as a more polar spot on the TLC plate.

Suzuki-Miyaura Cross-Coupling

The carbon-bromine bond on the phenyl ring provides a handle for carbon-carbon bond formation via palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura coupling.^{[9][10][11]} This reaction allows for the introduction of a wide variety of aryl, heteroaryl, or vinyl groups, making **Benzyl 4-bromophenyl sulfide** a valuable precursor for the synthesis of complex biaryl and styrenyl derivatives.

The general mechanism of the Suzuki-Miyaura coupling involves the oxidative addition of the aryl bromide to a palladium(0) catalyst, followed by transmetalation with an organoboron reagent and subsequent reductive elimination to yield the coupled product and regenerate the catalyst.

Below is a Graphviz diagram illustrating the Suzuki-Miyaura coupling reaction of **Benzyl 4-bromophenyl sulfide**.



[Click to download full resolution via product page](#)

Caption: Catalytic cycle of the Suzuki-Miyaura coupling reaction.

Applications in Research and Development

The unique structural features of **Benzyl 4-bromophenyl sulfide** and its derivatives have led to their exploration in various fields, particularly in drug discovery.

Medicinal Chemistry and Drug Development

Derivatives of benzyl phenyl sulfide have shown promise as potential therapeutic agents. For instance, certain substituted benzyl phenyl sulfides have been investigated for their antibacterial activity against methicillin-resistant *Staphylococcus aureus* (MRSA). Furthermore, related sulfonamide-containing structures have been studied as inhibitors of carbonic anhydrase, an enzyme implicated in various physiological and pathological processes.^{[12][13]} The ability to functionalize both the benzyl and the bromophenyl rings allows for the generation of diverse libraries of compounds for structure-activity relationship (SAR) studies.

Organic Synthesis

As a bifunctional molecule, **Benzyl 4-bromophenyl sulfide** serves as a valuable building block in organic synthesis. The sulfide can be used to introduce the benzylthio group, and the aryl bromide can participate in a wide range of cross-coupling reactions, providing access to a vast array of complex molecular architectures.

Safety and Handling

Benzyl 4-bromophenyl sulfide is classified as hazardous to the aquatic environment.[1] Appropriate safety precautions should be taken during its handling and disposal.

- Hazard Statements: H410: Very toxic to aquatic life with long-lasting effects.[2]
- Precautionary Statements: P273: Avoid release to the environment. P391: Collect spillage. P501: Dispose of contents/container in accordance with local regulations.[2]

It is recommended to handle this compound in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

Conclusion

Benzyl 4-bromophenyl sulfide is a compound of significant interest to the scientific community, offering a unique combination of chemical properties and synthetic potential. Its straightforward synthesis, coupled with the reactivity of both the sulfide and the aryl bromide moieties, makes it a versatile tool for the construction of complex molecules with potential applications in medicinal chemistry and materials science. This guide has provided a comprehensive overview of its properties, synthesis, reactivity, and applications, intended to serve as a valuable resource for researchers and professionals in the field.

References

- PubChem. **Benzyl 4-bromophenyl sulfide**. National Center for Biotechnology Information. [\[Link\]](#)
- Transition Metal-Free Coupling Reaction of Benzylic Trimethylammonium Salts with Di(hetero)aryl Disulfides and Diselenides. The Royal Society of Chemistry. [\[Link\]](#)
- Fig. S18 13 C NMR of 1-benzyl-4-bromophenyl-1 H -1,2,3-triazole. ResearchGate. [\[Link\]](#)
- Synthesis of benzyl sulfides via substitution reaction at the sulfur of phosphinic acid thioesters. The Royal Society of Chemistry. [\[Link\]](#)
- The solvent is evaporated under reduced pressure (30 °C, 40 mmHg) and the crude product is transferred to a 25-mL Erlenmeyer flask and purified by dissolving in 5 mL of hot EtOH.

Organic Syntheses Procedure. [\[Link\]](#)

- Effective Oxidation of Sulfides to Sulfoxides with Hydrogen Peroxide under Transition-Metal-Free Conditions. MDPI. [\[Link\]](#)
- Oxidation of benzyl phenyl sulfide and oxidative coupling of 2-naphtalene thiol in the various Ionic Liquids. ResearchGate. [\[Link\]](#)
- Process for the preparation of bis-4-bromophenyl sulfone.
- Investigation of novel alkyl/benzyl (4-sulphamoylphenyl)carbamimidothioates as carbonic anhydrase inhibitors. PMC. [\[Link\]](#)
- Facile and efficient oxidation of sulfides to sulfoxides in water using hypervalent iodine reagents. Arkat USA. [\[Link\]](#)
- Enzyme Inhibition and In Silico Studies of New Synthetic N-Substituted-(4-Bromophenyl). Juniper Publishers. [\[Link\]](#)
- Suzuki-Miyaura Cross-Coupling of Benzylic Bromides Under Microwave Conditions. NIH. [\[Link\]](#)
- ¹³C NMR spectroscopy • Chemical shift. [\[Link\]](#)
- Synthesis of aryl cyclopropyl sulfides through copper-promoted S-cyclopropylation of thiophenols using cyclopropylboronic acid. Beilstein Journals. [\[Link\]](#)
- Interpreting C-13 NMR Spectra. Chemistry LibreTexts. [\[Link\]](#)
- Synthesis of N'-(4-/3-/2-/Non-substituted benzylidene)-4-[(4-methylphenyl)sulfonyloxy] Benzohydrazides and Evaluation of Their Inhibitory Activities against Monoamine Oxidases and β -Secretase. MDPI. [\[Link\]](#)
- Suzuki-Miyaura Coupling. Chemistry LibreTexts. [\[Link\]](#)
- Supporting information. The Royal Society of Chemistry. [\[Link\]](#)
- ¹³C NMR Spectroscopy. [\[Link\]](#)

- Suzuki-Miyaura cross-coupling: Practical Guide. Yoneda Labs. [\[Link\]](#)
- CHAPTER 2 Fragmentation and Interpretation of Spectra 2.1 Introduction. [\[Link\]](#)
- Suzuki Coupling. Organic Chemistry Portal. [\[Link\]](#)
- mass spectra - fragmentation patterns. Chemguide. [\[Link\]](#)
- Benzyl bromide synthesis by bromination or substitution. Organic Chemistry Portal. [\[Link\]](#)
- Assigning a ^1H NMR spectrum. YouTube. [\[Link\]](#)
- Mass Spectrometry - Fragmentation Patterns. Chemistry LibreTexts. [\[Link\]](#)
- Synthesis of compounds 4–17. Reagents and conditions: (i) Benzyl... ResearchGate. [\[Link\]](#)
- benzyl p-bromophenyl sulfide - Optional[MS (GC)] - Spectrum. SpectraBase. [\[Link\]](#)
- NMR Spectroscopy :: ^1H NMR Chemical Shifts. Organic Chemistry Data. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Benzyl 4-bromophenyl sulfide | $\text{C}_{13}\text{H}_{11}\text{BrS}$ | CID 4191541 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. echemi.com [\[echemi.com\]](https://echemi.com)
- 3. BENZYL 4-BROMOPHENYL SULFIDE | 53136-21-3 [\[chemicalbook.com\]](https://chemicalbook.com)
- 4. chemscene.com [\[chemscene.com\]](https://chemscene.com)
- 5. Benzyl bromide synthesis by bromination or substitution [\[organic-chemistry.org\]](https://organic-chemistry.org)
- 6. rsc.org [\[rsc.org\]](https://rsc.org)
- 7. mdpi.com [\[mdpi.com\]](https://mdpi.com)

- [8. EP0381048A1 - Process for the preparation of bis-4-bromophenyl sulfone - Google Patents \[patents.google.com\]](#)
- [9. chem.libretexts.org \[chem.libretexts.org\]](#)
- [10. Yoneda Labs \[yonedalabs.com\]](#)
- [11. Suzuki Coupling \[organic-chemistry.org\]](#)
- [12. Investigation of novel alkyl/benzyl \(4-sulphamoylphenyl\)carbamimidothioates as carbonic anhydrase inhibitors - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. juniperpublishers.com \[juniperpublishers.com\]](#)
- To cite this document: BenchChem. [Benzyl 4-bromophenyl sulfide: A Comprehensive Technical Guide for Advanced Research]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1277920/docs#benzyl-4-bromophenyl-sulfide-a-comprehensive-technical-guide-for-advanced-research\]](https://www.benchchem.com/product/b1277920/docs#benzyl-4-bromophenyl-sulfide-a-comprehensive-technical-guide-for-advanced-research)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check